

Benzyl Salicylate-d4 safety and handling

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Compound of Interest

Compound Name: *Benzyl Salicylate-d4*

Cat. No.: *B569964*

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An In-Depth Technical Guide to the Safety and Handling of **Benzyl Salicylate-d4**

Disclaimer: This guide is based on safety and handling data for Benzyl Salicylate. The deuterated form, **Benzyl Salicylate-d4**, is expected to have similar toxicological and handling properties. However, differences in metabolic rates and other properties may exist. It is crucial to consult the specific Safety Data Sheet (SDS) for **Benzyl Salicylate-d4** when available and to conduct a thorough risk assessment before use.

Introduction

Benzyl Salicylate-d4 is a deuterated analog of Benzyl Salicylate, an ester of benzyl alcohol and salicylic acid. It is utilized in various research applications, including as an internal standard in mass spectrometry-based analyses for its non-deuterated counterpart.^[1] Given its application in sensitive analytical methods, understanding its safety profile and proper handling procedures is paramount for researchers, scientists, and drug development professionals. This document provides a comprehensive overview of the safety, handling, and toxicological data for Benzyl Salicylate, which is presumed to be directly applicable to **Benzyl Salicylate-d4**.

Hazard Identification and Classification

Benzyl Salicylate is classified with the following hazards:

- Skin Sensitization (Category 1B): May cause an allergic skin reaction.^[2]^[3]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.^[3]

- Aquatic Toxicity: Toxic to aquatic life with long-lasting effects.[4][5]

GHS Hazard Statements:

- H317: May cause an allergic skin reaction.[3]
- H319: Causes serious eye irritation.[3]
- H401: Toxic to aquatic life.
- H412: Harmful to aquatic life with long lasting effects.

Data Presentation

The following tables summarize the key quantitative data for Benzyl Salicylate.

Table 1: Physical and Chemical Properties

Property	Value	Citations
Molecular Formula	C ₁₄ H ₁₂ O ₃	[3]
Molecular Weight	228.24 g/mol	[3][6]
Appearance	Colorless to light red, thick liquid	[2][7]
Odor	Faint sweet odor	[7]
Boiling Point	300 °C / 572 °F	[2]
Melting Point	18 - 20 °C / 64.4 - 68 °F	[2]
Flash Point	137 °C / 278.6 °F (Closed Cup)	[2][6]
Vapor Pressure	7.8 x 10 ⁻⁵ mm Hg at 25 °C	[7]

| Solubility | Insoluble in cold water [[6] |

Table 2: Toxicological Data

Test	Species	Route	Value	Citation
Acute Oral LD50	Rat	Oral	2227 mg/kg	[5][6]

| Acute Dermal LD50 | Rabbit | Dermal | 14.15 g/kg |[8] |

Table 3: Ecotoxicity Data

Test	Species	Duration	Value	Citation
LC50	Danio rerio (Zebra fish)	96 h	1.03 mg/L	[5]

| EC50 | Daphnia magna (Water flea) | 48 h | 1.16 mg/L |[5] |

Experimental Protocols

Detailed methodologies for key toxicological and ecotoxicological experiments are outlined below.

Acute Oral Toxicity (Rat)

An acute oral toxicity study was conducted on rats to determine the LD50 value.[8]

- Methodology: Three groups of six rats were administered Benzyl Salicylate by gavage at doses of 1.25, 2.5, or 5.0 g/kg. The animals were then observed for a 7-day period.
- Endpoint: The primary endpoint was mortality. Toxic effects observed before death, such as depression, were also noted.
- Results: No deaths occurred at 1.25 g/kg. At 2.5 g/kg, 4 out of 6 rats died. All rats (6/6) died at the 5.0 g/kg dose. The calculated LD50 was 2.23 g/kg (2230 mg/kg).[8]

Skin Irritation (Rabbit)

Skin irritation potential was assessed using the OECD Test Guideline 404.[5]

- **Methodology:** A defined amount of the test substance is applied to the shaved skin of a rabbit. The application site is then covered with a gauze patch. After a set exposure period, the patch is removed, and the skin is evaluated for signs of irritation (erythema and edema).
- **Endpoint:** The skin is scored for redness and swelling at specific time intervals after patch removal.
- **Results:** Benzyl Salicylate was found to cause no skin irritation in rabbits according to this guideline.^[5] However, it is classified as a skin sensitizer, meaning it can cause an allergic reaction upon repeated exposure.^[2]

Eye Irritation (In Vitro & Rabbit)

Eye irritation potential has been evaluated through both in vitro and in vivo methods.

- **Methodology (In Vitro - OECD Test Guideline 437):** This assay, known as the Bovine Corneal Opacity and Permeability (BCOP) assay, uses corneas from cattle. The test substance is applied to the cornea, and two endpoints are measured: opacity (decreased light transmission) and permeability (increased passage of sodium fluorescein dye).^[7]
- **Methodology (In Vivo - Draize Test):** A small amount of the substance is applied to one eye of a rabbit, with the other eye serving as a control. The eyes are then observed for signs of irritation, such as redness, swelling, and discharge, at various time points.^[5]
- **Results:** In vitro studies showed moderate eye irritation, and the Draize test in rabbits indicated the substance is irritating to the eyes.^[5]

Skin Sensitization (Mouse)

The potential to cause an allergic skin reaction was assessed using the OECD Test Guideline 429.^[5]

- **Methodology:** This guideline describes the Local Lymph Node Assay (LLNA). The test substance is applied to the ears of mice for several consecutive days. The proliferation of lymphocytes in the lymph nodes draining the application site is then measured.
- **Endpoint:** A substance is classified as a sensitizer if it induces a threefold or greater increase in lymphocyte proliferation compared to a control group.

- Results: Benzyl Salicylate was found to be a skin sensitizer in this assay.[5]

MCF7 Cell Proliferation Assay (E-Screen)

This assay is used to assess the estrogenic potential of a chemical.[9]

- Methodology: Human breast cancer cells (MCF7) are grown in a medium. The cells are then exposed to various concentrations of the test chemical. After an incubation period (typically 6 days), the cell proliferation is measured.
- Endpoint: An increase in cell proliferation compared to a solvent control indicates potential estrogenic activity.
- Results: Benzyl Salicylate showed very weak proliferation effects at high concentrations (10^{-4} M), with a potency approximately 36,000,000-fold lower than estradiol.[9]

Safety and Handling

5.1 Engineering Controls:

- Work should be conducted in a well-ventilated area.[6]
- Use of a fume hood is recommended, especially when handling larger quantities or if mists or vapors are generated.[6]
- Eyewash stations and safety showers must be readily accessible.[6]

5.2 Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or splash goggles.[5][6]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat or synthetic apron.[5][6] Contaminated clothing should not be allowed out of the workplace and must be washed before reuse.
- Respiratory Protection: Generally not required with adequate ventilation due to the low vapor pressure of the material. If ventilation is poor or mists are generated, a NIOSH-certified vapor respirator is recommended.[6]

5.3 General Hygiene:

- Wash hands thoroughly after handling and before eating, drinking, or smoking.[4][5]
- Avoid contact with skin, eyes, and clothing.[4]
- Do not inhale vapors or mists.[4]

First Aid Measures

- Eye Contact: Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]
- Skin Contact: Take off immediately all contaminated clothing. Wash skin with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention.[3]
- Inhalation: Remove person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[3][6]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention if symptoms appear.[3][6]

Fire Fighting and Accidental Release Measures

7.1 Fire Fighting:

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5] Do not use a direct stream of water.[4]
- Hazards: The product is combustible at high temperatures.[6] Hazardous decomposition products include carbon oxides (CO, CO₂).[5][6]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][5]

7.2 Accidental Release:

- Small Spills: Absorb the spill with an inert material (e.g., sand, absorbent paper, Chemizorb®).[10] Collect the material into a suitable, sealed container for disposal.[5][10] Clean the contaminated surface with a solvent (e.g., alcohol) followed by washing with a strong soap and water solution.[10]
- Large Spills: Evacuate the area. Prevent the product from entering drains, surface water, or ground water.[4] Contain the spill and follow the procedures for small spills. Only qualified personnel should perform the cleanup.[4]

Storage and Disposal

8.1 Storage:

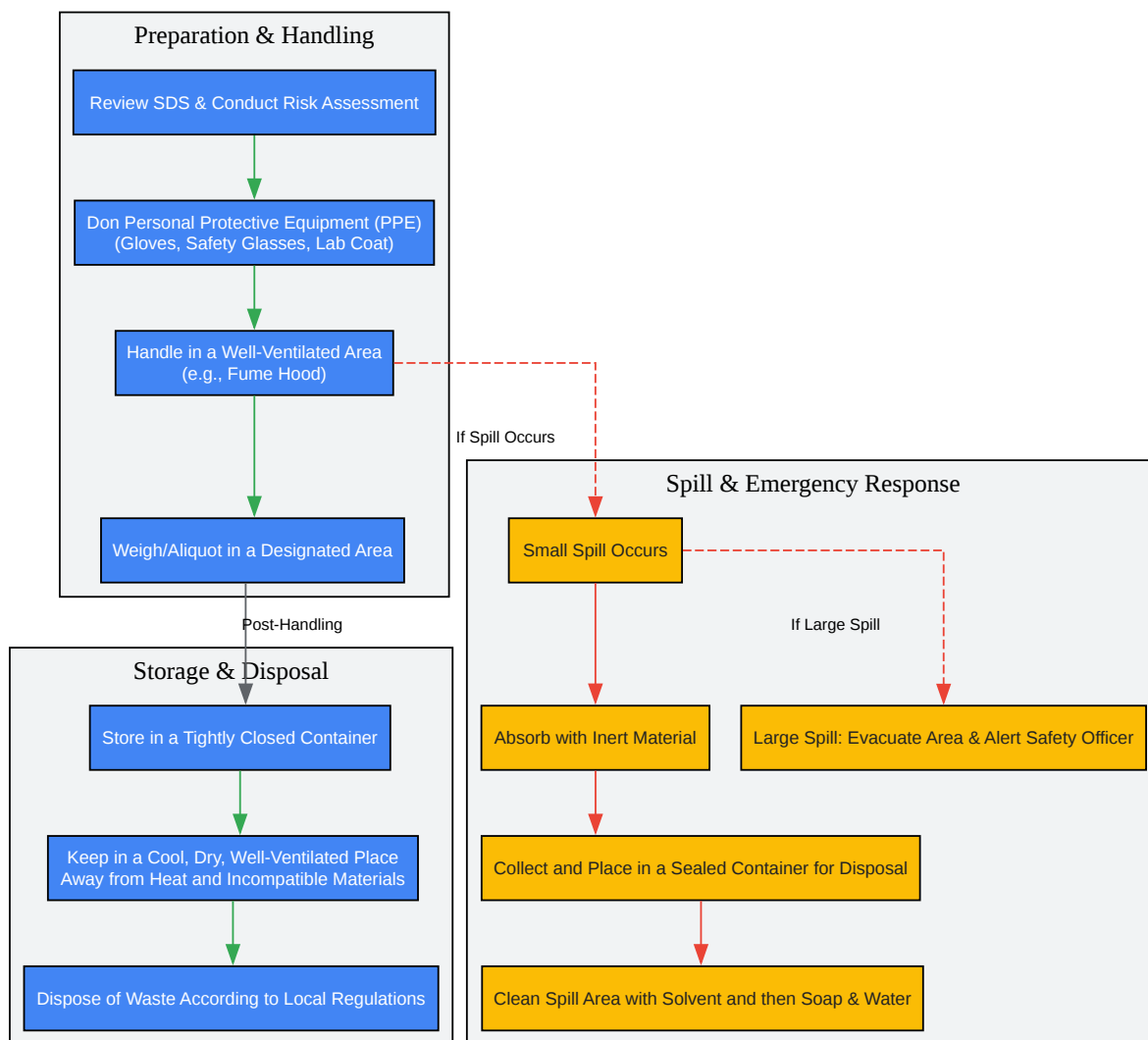
- Store in a cool, dry, and well-ventilated place.[5]
- Keep containers tightly closed and upright to prevent leakage.[10]
- Store away from heat, sparks, open flames, and incompatible materials such as strong acids, alkalis, or oxidizing agents.[4][10] Recommended storage temperature is 25°C maximum.[4]

8.2 Disposal:

- Dispose of unused product and contaminated materials as hazardous waste.[5][10]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[5]
- Disposal must be in accordance with local, regional, and national regulations.[5] Do not allow the product to be released into the environment.[4][10]

Mandatory Visualization

The following diagram illustrates a general workflow for the safe handling of **Benzyl Salicylate-d4** in a laboratory setting.



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Caption: Safe Handling Workflow for **Benzyl Salicylate-d4**.

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